

molecular formula and weight of 3-Iodo-4-methylpyridine

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Compound of Interest

Compound Name: 3-Iodo-4-methylpyridine

Cat. No.: B110743

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An In-depth Technical Guide to 3-Iodo-4-methylpyridine

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **3-Iodo-4-methylpyridine**, a key intermediate in pharmaceutical and agrochemical research. The information is tailored for researchers, scientists, and professionals involved in drug development and synthetic chemistry.

Core Properties

3-Iodo-4-methylpyridine, also known as 3-iodo-4-picoline, is a halogenated pyridine derivative. Its molecular structure, incorporating an iodine atom and a methyl group on the pyridine ring, makes it a versatile reagent in organic synthesis.

Below is a summary of its key molecular and physical properties:

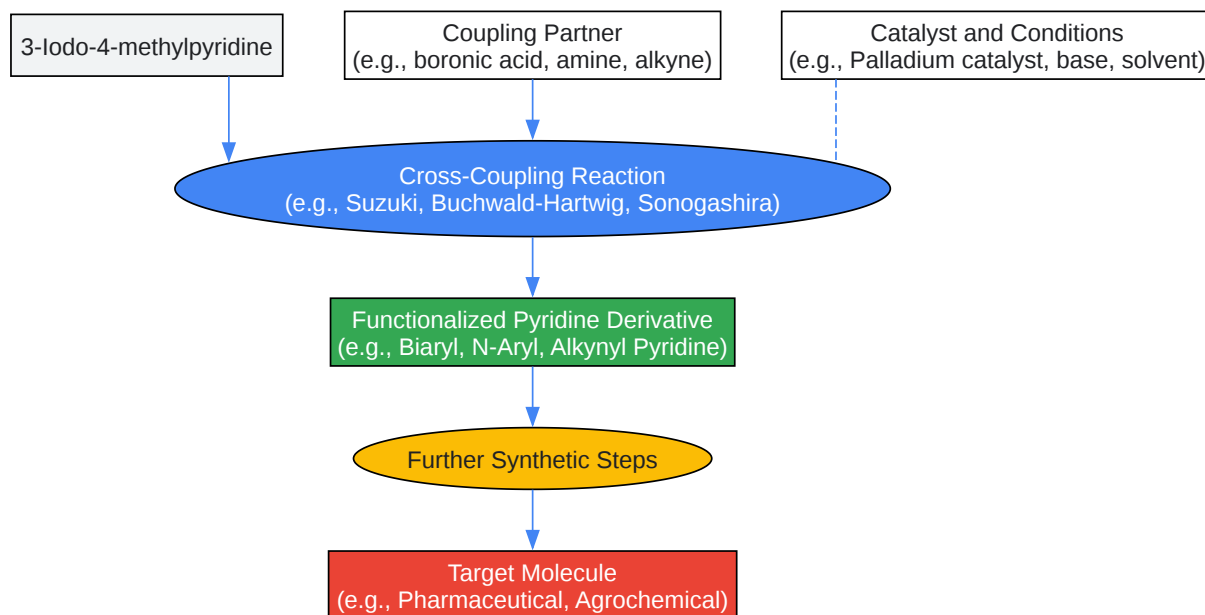
Property	Value	Citations
Molecular Formula	C ₆ H ₆ IN	[1] [2] [3] [4] [5]
Molecular Weight	219.02 g/mol	[1] [2] [5] [6]
IUPAC Name	3-iodo-4-methylpyridine	[4]
Synonyms	3-Iodo-4-picoline	[1] [4]
CAS Number	38749-96-1	[1] [2] [4]
Boiling Point	240.3°C at 760 mmHg	[6]

Synthetic Applications

3-Iodo-4-methylpyridine is a valuable building block in the synthesis of more complex molecules. Its reactivity, particularly in cross-coupling reactions, allows for the formation of new carbon-carbon and carbon-heteroatom bonds. This makes it a crucial intermediate in the development of bioactive compounds.

One of its noted applications is as a reactant in the preparation of 7a-heteroarylhexahydro-1H-pyrrolizines, which are being investigated as modulators of cholinergic synaptic transmission[\[2\]](#). Furthermore, it is utilized in the synthesis of kinase inhibitors and other medicinal agents, as well as in the design of novel pesticides and herbicides[\[6\]](#).

The general workflow for the utilization of **3-Iodo-4-methylpyridine** in synthetic chemistry often involves its reaction with other molecules through metal-catalyzed cross-coupling reactions to form more complex structures.



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A generalized workflow for the application of **3-iodo-4-methylpyridine** in cross-coupling reactions.

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